Technical Monograph: Strategic Utilization of CAS 3792-04-9

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Compound of Interest

Compound Name:	*2-chloro-N-[2-(trifluoromethyl)phenyl]acetamide*
CAS No.:	*3792-04-9*
Cat. No.:	*B1580719*

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A Fluorinated Electrophile for Covalent Ligand Discovery and Lead Optimization

Executive Summary

CAS Number: 3792-04-9 Chemical Name: **2-Chloro-N-[2-(trifluoromethyl)phenyl]acetamide** Synonyms: N-(Chloroacetyl)-2-(trifluoromethyl)aniline; 2'-Trifluoromethyl-2-chloroacetanilide.[1] Molecular Formula: C

H

ClF

NO Molecular Weight: 237.61 g/mol [2][3][4][5]

This guide addresses the critical application of CAS 3792-04-9 in modern medicinal chemistry. While structurally simple, this compound serves as a high-value "warhead" scaffold in Fragment-Based Drug Discovery (FBDD) and Targeted Covalent Inhibitor (TCI) design. It combines a reactive electrophile (

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-chloroacetamide) with a lipophilic, metabolically stable pharmacophore (o-trifluoromethyl aniline), making it an ideal probe for cysteine-targeting assays and a building block for privileged heterocyclic scaffolds.

Part 1: Physicochemical Profile & Structural Logic

The utility of CAS 3792-04-9 stems from the interplay between its reactive alkylating center and its steric/electronic modulator.

1.1 Physicochemical Data Table

Property	Value	Technical Note
Appearance	White to off-white crystalline solid	High purity (>97%) is critical to avoid hydrolysis byproducts.
Melting Point	92–94 °C	Sharp melting range indicates high crystalline order.
Solubility	DMSO, DMF, DCM, Chloroform	Limited water solubility; requires organic co-solvents for biological assays.
LogP (Calc)	~2.52	Lipophilic; crosses cell membranes effectively.
Reactivity	Electrophilic (S 2 susceptible)	The C-Cl bond is activated for nucleophilic attack by thiols or amines.

1.2 Structural Mechanism: The "Warhead" and the "Shield"

- The Warhead (

  -Chloroacetamide): This moiety acts as a moderately reactive electrophile. In drug discovery, it is frequently used to target nucleophilic cysteine residues on proteins (e.g., in chemoproteomic profiling). Unlike acrylamides (Michael acceptors), chloroacetamides react via S

  2 displacement, offering a distinct selectivity profile.

- The Shield (o-CF

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Group): The trifluoromethyl group at the ortho position exerts a profound steric and electronic effect.

- Conformational Lock: The bulk of the CF

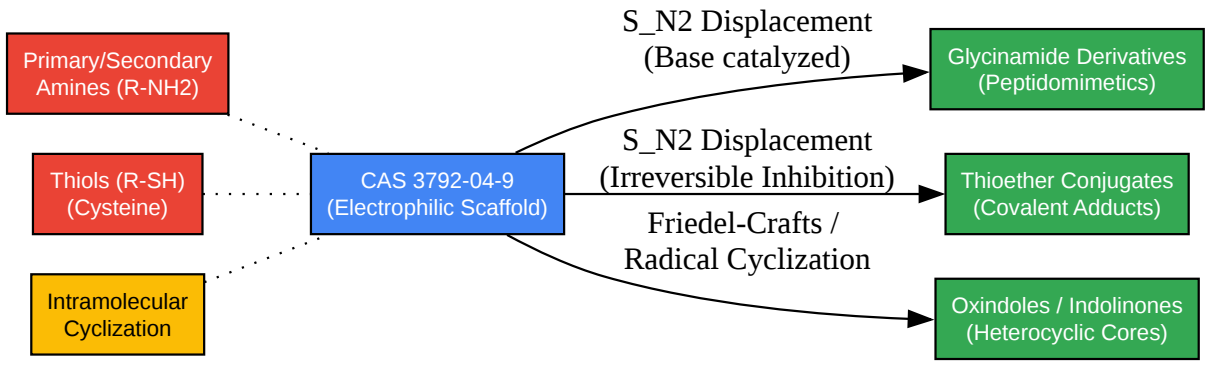
  group forces the amide bond out of planarity with the phenyl ring, creating a twisted conformation that can improve binding selectivity in enzyme pockets.

- Metabolic Blockade: The C-F bond is metabolically inert, protecting the phenyl ring from oxidative metabolism (e.g., P450 hydroxylation) at the vulnerable ortho position.

Part 2: Synthetic Utility & Reaction Pathways

Researchers utilize CAS 3792-04-9 primarily as a divergent intermediate. It can either be incorporated whole as a covalent warhead or cyclized to form heterocyclic cores.

2.1 Pathway Visualization (DOT)



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Figure 1: Divergent synthetic pathways for CAS 3792-04-9. The compound serves as a pivot point for generating diverse chemical libraries.

Part 3: Experimental Protocols

Protocol A: Nucleophilic Substitution for Library Generation

Objective: To synthesize a library of N-substituted glycinamides using CAS 3792-04-9 as the electrophile. This protocol is standard for generating "SAR (Structure-Activity Relationship) by

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Catalog" libraries.

Reagents:

- CAS 3792-04-9 (1.0 equiv)[1][6]
- Amine building block (1.1 equiv)
- Potassium Carbonate (K

  CO

  , 2.0 equiv) or DIPEA
- Acetonitrile (ACN) or DMF (anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve CAS 3792-04-9 (1.0 mmol, 237 mg) in anhydrous ACN (5 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Activation: Add K

  CO

  (2.0 mmol, 276 mg) to the solution. Note: Use anhydrous base to prevent hydrolysis of the chloroacetamide.
- Addition: Add the amine nucleophile (1.1 mmol) dropwise. If the amine is a solid, dissolve it in a minimal amount of ACN first.
- Reaction: Heat the mixture to 60°C under a nitrogen atmosphere. Monitor via TLC (Hexane/EtOAc 3:1) or LC-MS. Reaction typically completes in 2–6 hours.
- Workup: Cool to room temperature. Filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel, gradient elution).

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Self-Validating Checkpoint:

- LC-MS Confirmation: The product mass should be [M+H]

  = (MW of Amine + 237.6 - 36.5). The chlorine isotopic pattern (3:1 ratio of M:M+2) should disappear in the product, confirming substitution.

Protocol B: Cysteine Reactivity Assay (Covalent Inhibition Potential)

Objective: To assess the intrinsic reactivity of CAS 3792-04-9 toward biological thiols, determining its suitability as a covalent inhibitor warhead.

- Assay Buffer: PBS (pH 7.4) containing 1 mM EDTA.
- Substrate: Glutathione (GSH) or a model cysteine-containing peptide (e.g., Ac-Cys-OMe).
- Procedure:
  - Prepare a 10 mM stock of CAS 3792-04-9 in DMSO.
  - Incubate CAS 3792-04-9 (50 µM final) with GSH (500 µM final) in Assay Buffer at 37°C.
  - Measurement: Aliquot samples at t=0, 15, 30, 60, and 120 min. Quench with 1% Formic Acid.
  - Analysis: Analyze via HPLC-UV (254 nm) or LC-MS.
- Calculation: Plot the disappearance of the parent peak (CAS 3792-04-9) over time to calculate the pseudo-first-order rate constant (

).
  - Interpretation: A half-life (

) of <15 mins indicates high reactivity (potential for off-target toxicity). A

    of 1–4 hours suggests "tunable" reactivity suitable for targeted covalent drugs.

Part 4: Safety & Handling (Critical)

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Hazard Classification:

- Skin Sensitizer: Chloroacetamides are potent alkylating agents. They can modify skin proteins, leading to allergic contact dermatitis.
- Lachrymator: May cause eye irritation similar to tear gas agents.

PPE Requirements:

- Gloves: Double-gloving with Nitrile is mandatory. Latex is permeable to halogenated organics.
- Respiratory: Handle only in a functioning fume hood.

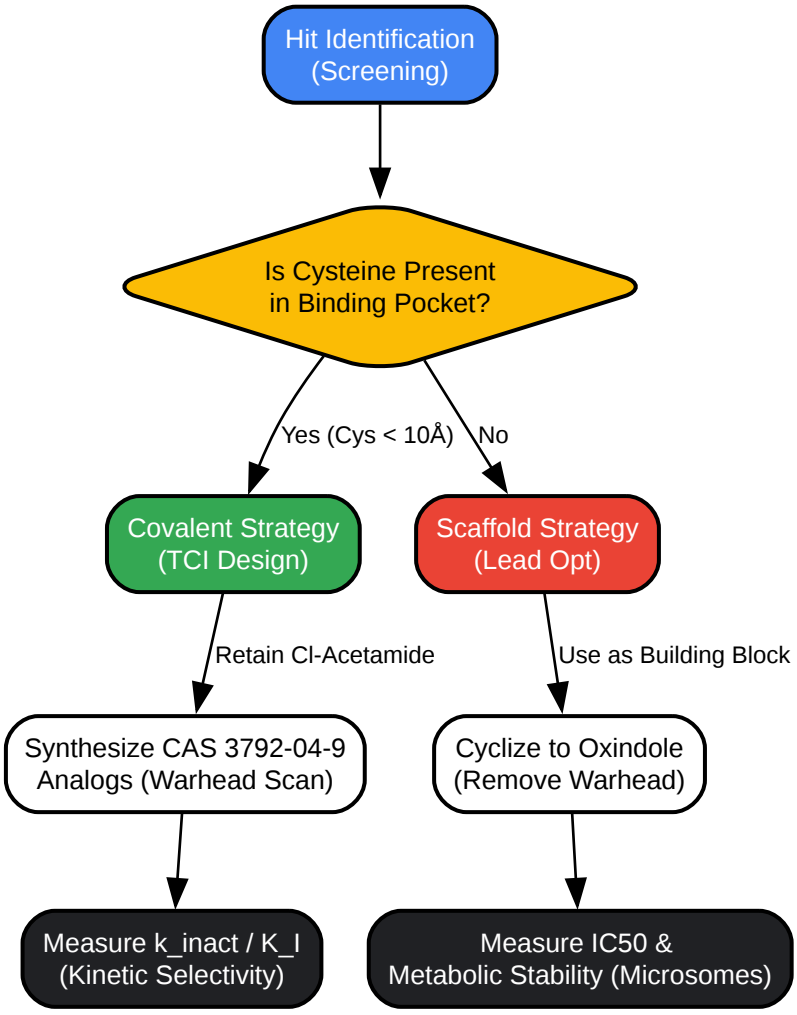
Storage:

- Store at 2–8°C.
- Keep desiccated.[7] Moisture can hydrolyze the C-Cl bond over time, releasing HCl and the aniline byproduct.

Part 5: Advanced Workflow Visualization

The following diagram illustrates the decision matrix for using CAS 3792-04-9 in a drug discovery campaign.

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Figure 2: Decision matrix for deploying CAS 3792-04-9 in medicinal chemistry campaigns.

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